

3-Decanamine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Decanamine

Cat. No.: B13828720

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **3-Decanamine**. The information is compiled and structured to be a vital resource for laboratory and industrial settings where this chemical is used.

Chemical Identity and Physical Properties

3-Decanamine is a primary aliphatic amine. While specific experimental data for **3-decanamine** is limited, the following table summarizes computed physical and chemical properties and data for closely related isomers. This information is crucial for understanding its behavior and potential hazards.

| Property | Value | Source |
|------------------------------|--|--------|
| Molecular Formula | C ₁₀ H ₂₃ N | [1] |
| Molecular Weight | 157.30 g/mol | [1][2] |
| IUPAC Name | decan-3-amine | [1] |
| Appearance | Water-white liquid with an amine odor (General for Decanamine) | [3] |
| Solubility | Insoluble in water (General for Decanamine) | [3] |
| XLogP3 | 3.7 | [1] |
| Hydrogen Bond Donor Count | 1 | [1] |
| Hydrogen Bond Acceptor Count | 1 | [1] |
| Rotatable Bond Count | 7 | [1] |
| Flash Point | 210°F (98.9°C) (for Decylamine) | [3] |

Hazard Identification and GHS Classification

3-Decanamine and its isomers are classified as hazardous substances. The following table summarizes the GHS hazard statements and classifications based on available data for decanamine isomers.

| Hazard Class | GHS Classification | Hazard Statement |
|--|--------------------|--|
| Acute Toxicity, Oral | Category 3 | H301: Toxic if swallowed |
| Acute Toxicity, Dermal | Category 3 | H311: Toxic in contact with skin |
| Skin Corrosion/Irritation | Category 1B | H314: Causes severe skin burns and eye damage |
| Serious Eye Damage/Irritation | Category 1 | H318: Causes serious eye damage |
| Hazardous to the Aquatic Environment, Acute Hazard | Category 1 | H400: Very toxic to aquatic life |
| Hazardous to the Aquatic Environment, Chronic Hazard | Category 1 | H410: Very toxic to aquatic life with long lasting effects |
| Flammable Liquids | Category 4 | H227: Combustible liquid |

Note: This classification is based on data for decylamine and may be representative of **3-decanamine**.[\[2\]](#)[\[4\]](#)

Handling and Storage Precautions

Proper handling and storage are critical to ensure safety when working with **3-Decanamine**.

| Precaution | Detailed Guidelines |
|------------|--|
| Handling | <ul style="list-style-type: none">- Perform handling in a well-ventilated area.[5] -Wear suitable protective equipment, including gloves, protective clothing, and eye/face protection.[4][5] - Avoid breathing vapor or mist.[6] - Avoid contact with eyes, skin, and clothing.[6] - Wash hands and face thoroughly after handling.[4] - Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[4] - Ground all containers prior to pouring to prevent static discharge.[6] |
| Storage | <ul style="list-style-type: none">- Store in original, tightly closed containers in a cool, dry, and well-ventilated area.[7][8] - Store away from incompatible materials such as acids, isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[3] - Store in an area accessible only to qualified or authorized personnel.[4] - General recommendation is to store amines below 30°C (86°F).[8] |

Exposure Controls and Personal Protective Equipment

To minimize exposure, appropriate engineering controls and personal protective equipment (PPE) must be used.

| Control Parameter | Recommended Measures |
|-------------------------------|---|
| Engineering Controls | - Use only under a chemical fume hood. - Ensure adequate ventilation to control airborne levels. |
| Personal Protective Equipment | |
| Eye/Face Protection | - Wear chemical safety goggles and a face shield. [4] |
| Skin Protection | - Wear chemically resistant gloves (e.g., Butyl rubber, Nitrile rubber). - Wear protective clothing to prevent skin contact. Flame retardant antistatic protective clothing is recommended. [7] |
| Respiratory Protection | - If engineering controls do not maintain airborne concentrations below recommended exposure limits, a NIOSH-approved respirator is required. Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges. |

First Aid Measures

In case of exposure, immediate medical attention is crucial.

| Exposure Route | First Aid Procedures |
|----------------|--|
| Inhalation | - Move the exposed person to fresh air at once. [9] - If breathing has stopped, perform artificial respiration.[9] - If breathing is difficult, give oxygen.[10] - Seek medical attention immediately.[10] |
| Skin Contact | - Immediately flush skin with copious amounts of water for at least 15 minutes.[10] - Remove contaminated clothing and shoes.[10] - Call a physician.[10] |
| Eye Contact | - Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. - Remove contact lenses, if present and easy to do. Continue rinsing.[5] - Immediate medical attention is required. |
| Ingestion | - Do NOT induce vomiting. - Rinse mouth with water. - Never give anything by mouth to an unconscious person. - Call a physician or poison control center immediately.[5] |

Firefighting and Accidental Release Measures

| Aspect | Measures |
|--------------------|---|
| Firefighting | - Suitable Extinguishing Media: Dry chemical, CO ₂ , alcohol-resistant foam, or water spray.[3] - Specific Hazards: Combustible material.[3] May produce irritating, corrosive, and/or toxic gases in a fire.[3] Containers may explode when heated.[3] - Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear. |
| Accidental Release | - Personal Precautions: Evacuate personnel to safe areas.[5] Use personal protective equipment.[10] Avoid breathing vapors, mist, or gas.[10] Ensure adequate ventilation.[10] - Environmental Precautions: Prevent further leakage or spillage if safe to do so.[10] Do not let the product enter drains.[10] - Containment and Cleanup: Absorb with inert material (e.g., sand, earth) and place in a suitable container for disposal.[6] Ventilate the area and wash the spill site after material pickup is complete. |

Experimental Protocols

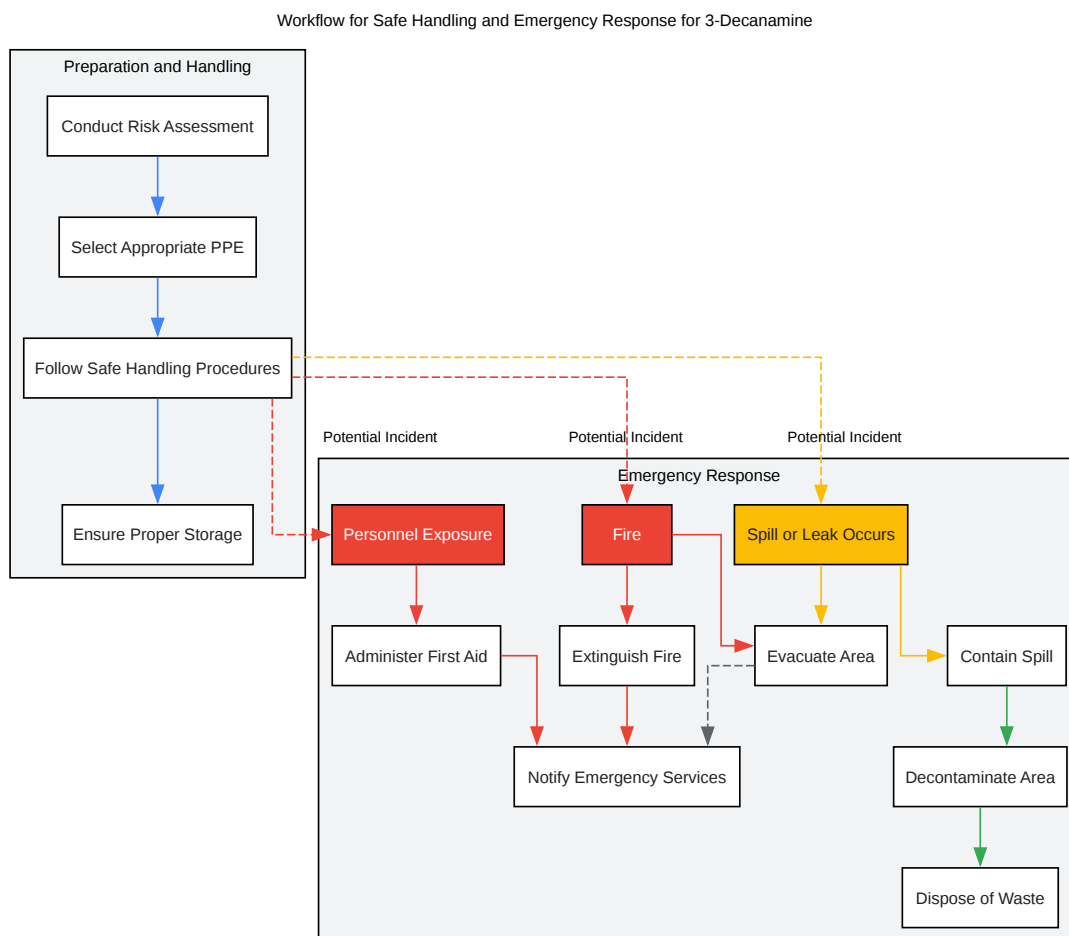
Detailed experimental protocols for the toxicological and safety assessment of **3-Decanamine** are not publicly available in the searched resources. Such studies are typically conducted by manufacturers or specialized toxicology laboratories and are often proprietary. The methodologies would likely follow established OECD (Organisation for Economic Co-operation and Development) guidelines for chemical safety testing, such as:

- OECD Guideline 401: Acute Oral Toxicity
- OECD Guideline 402: Acute Dermal Toxicity
- OECD Guideline 404: Acute Dermal Irritation/Corrosion
- OECD Guideline 405: Acute Eye Irritation/Corrosion

- OECD Guideline 202: Daphnia sp. Acute Immobilisation Test (for aquatic toxicity)

Visualizing Handling and Emergency Workflow

The following diagram illustrates a logical workflow for the safe handling of **3-Decanamine** and the appropriate response in case of an emergency.



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Caption: Safe handling and emergency response workflow for **3-Decanamine**.

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